

# handling and storage recommendations for 2-Bromo-4-hydroxybenzoic acid

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## Compound of Interest

Compound Name: 2-Bromo-4-hydroxybenzoic acid

Cat. No.: B1284041

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## Technical Support Center: 2-Bromo-4-hydroxybenzoic Acid

This technical support guide provides essential information for researchers, scientists, and drug development professionals on the proper handling and storage of **2-Bromo-4-hydroxybenzoic acid**.

### Frequently Asked Questions (FAQs)

**Q1:** What is the appropriate personal protective equipment (PPE) when handling **2-Bromo-4-hydroxybenzoic acid**?

**A1:** It is crucial to use appropriate personal protective equipment to ensure safety. This includes:

- **Eye/Face Protection:** Wear chemical safety goggles or glasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.<sup>[1]</sup> A face shield may be necessary for larger quantities or when there is a risk of splashing.
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.<sup>[1]</sup>
- **Respiratory Protection:** Use a NIOSH/MSHA-approved respirator if ventilation is inadequate or if handling large quantities that may generate dust.<sup>[1]</sup>

Q2: How should I store **2-Bromo-4-hydroxybenzoic acid**?

A2: Proper storage is essential to maintain the integrity of the compound. Store it in a tightly closed container in a dry, cool, and well-ventilated area.<sup>[1][2][3]</sup> Keep it away from incompatible materials, such as strong oxidizing agents.<sup>[1][4]</sup>

Q3: What are the primary hazards associated with **2-Bromo-4-hydroxybenzoic acid**?

A3: According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-Bromo-4-hydroxybenzoic acid** is classified as follows:

- Causes serious eye damage (H318).<sup>[5][6]</sup>
- May cause respiratory irritation (H335).<sup>[2][3][5][6]</sup>
- Causes skin irritation (H315).<sup>[2][3]</sup>

Q4: What should I do in case of accidental exposure?

A4: In case of accidental exposure, follow these first-aid measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.<sup>[3][6]</sup>
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.<sup>[4]</sup>
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.<sup>[2][3]</sup>
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water afterwards. Call a physician or poison control center immediately.<sup>[3][4]</sup>

## Troubleshooting Guide

| Issue  | Possible Cause   | Recommended Solution   |
|--|--|--|
| Compound has discolored or changed appearance. | Improper storage (exposure to light, moisture, or incompatible materials). | Do not use the compound.<br>Dispose of it according to your institution's guidelines. Review storage procedures to prevent future occurrences.                   |
| Difficulty dissolving the compound.            | The compound has low solubility in the chosen solvent.                     | Consult the physical properties table for solubility information.<br>Consider using a different solvent or gentle heating and sonication to aid dissolution.     |
| Inconsistent experimental results.             | Contamination of the compound or degradation due to improper handling.     | Use fresh, properly stored 2-Bromo-4-hydroxybenzoic acid.<br>Ensure all glassware is clean and dry. Avoid repeated opening and closing of the storage container. |

## Quantitative Data

The following table summarizes the key physical and chemical properties of **2-Bromo-4-hydroxybenzoic acid**.

| Property          | Value   |
|-------------------|---|
| Molecular Formula | C <sub>7</sub> H <sub>5</sub> BrO <sub>3</sub> [1][5]   |
| Molecular Weight  | 217.02 g/mol [1][5]   |
| Appearance        | Off-white to white solid/powder[1][3][4]  |
| Melting Point     | 213 - 217 °C[6]   |
| Boiling Point     | 206 - 208 °C[7]   |
| Solubility        | No specific data available in the search results.<br>General information suggests it is slightly soluble in water and more soluble in alcohols and ethers.[8] |

## Experimental Protocols: General Handling and Solution Preparation

This section provides a general protocol for handling **2-Bromo-4-hydroxybenzoic acid** and preparing solutions.

### 1. Materials and Equipment:

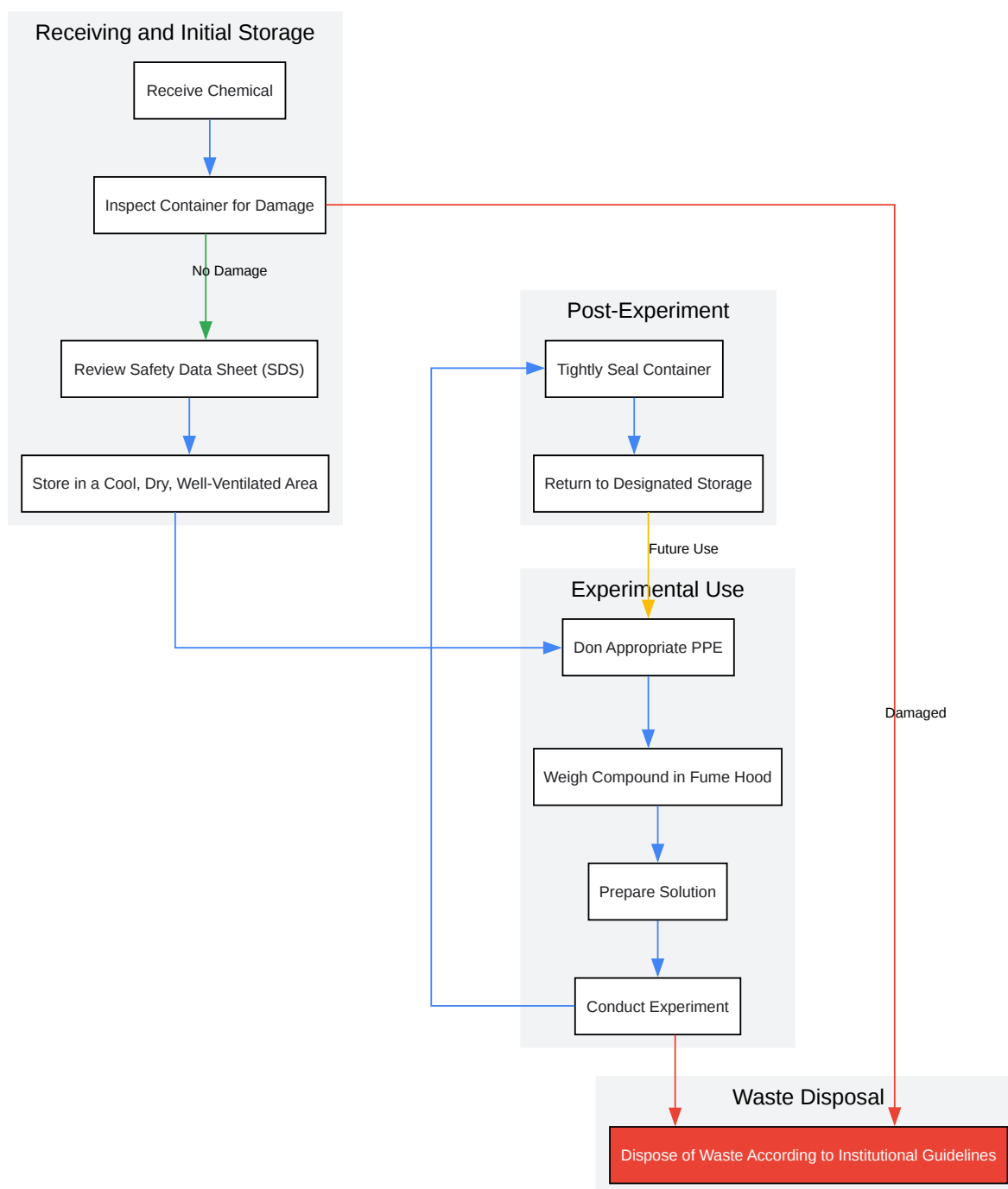
- **2-Bromo-4-hydroxybenzoic acid**
- Appropriate solvent (e.g., ethanol, methanol, DMSO)
- Calibrated balance
- Spatula
- Weighing paper or boat
- Volumetric flask
- Magnetic stirrer and stir bar (optional)
- Sonication bath (optional)

- Personal Protective Equipment (PPE) as described in the FAQs.

## 2. Procedure:

- Preparation: Work in a well-ventilated area, preferably a chemical fume hood. Ensure the work area is clean and free of contaminants.
- Weighing: Tare the balance with the weighing paper or boat. Carefully weigh the desired amount of **2-Bromo-4-hydroxybenzoic acid** using a clean spatula.
- Transfer: Transfer the weighed compound into the volumetric flask.
- Dissolution: Add a portion of the desired solvent to the volumetric flask. Gently swirl the flask to dissolve the solid. If necessary, use a magnetic stirrer or a sonication bath to aid dissolution.
- Final Volume: Once the solid is completely dissolved, add the solvent to the calibration mark of the volumetric flask.
- Mixing: Cap the flask and invert it several times to ensure a homogeneous solution.
- Storage: If the solution is not for immediate use, store it in a tightly sealed container, protected from light, and at the appropriate temperature as determined by stability studies.

## Logical Workflow for Safe Handling and Storage



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